

# Sardomozide dihydrochloride solubility DMSO water

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## Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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## Solubility Data and Solution Preparation

**Sardomozide dihydrochloride** is soluble in both **water** and **DMSO** [1] [2]. The table below summarizes the quantitative solubility data and typical stock solution concentrations.

Solvent	Solubility	Typical Stock Concentration	Preparation Note
DMSO	~10 mg/mL (32.98 mM) [3]	10 mM [3]	Clear solution formed with warming to 60°C [3] [2]. Hygroscopic; use newly opened DMSO [3].
Water	~3.85 mg/mL (12.70 mM) [3]	Information not specific	Clear solution formed with warming to 60°C [3].

## Experimental Protocols for Stock Solution Preparation

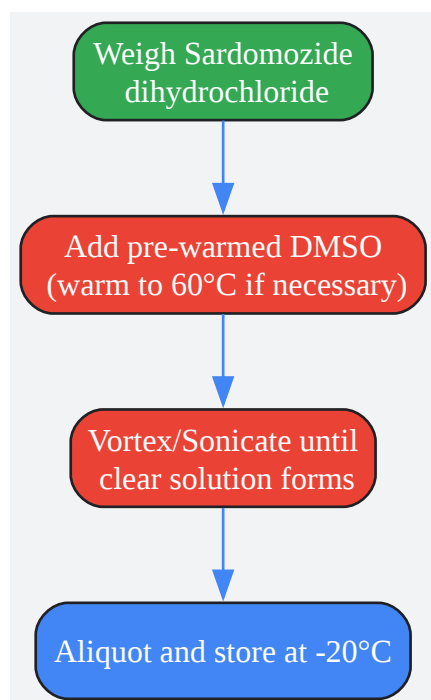
For *in vitro* assays, you can prepare stock solutions using the following methodologies. Always allow the product and solvent to warm to room temperature before use.

## Protocol 1: Preparation in DMSO

This is suitable for most cell-based assays, with further dilution into aqueous buffers.

- **Calculation:** Weigh the required mass of **Sardomozide dihydrochloride**. To prepare 1 mL of a 10 mg/mL stock solution, use 10 mg of the compound.
- **Dissolution:** Add the pre-warmed DMSO directly to the powder.
- **Mixing:** Vortex or sonicate the mixture briefly, with warming to 60°C if necessary, until a clear solution is obtained [3] [2].
- **Storage:** Aliquot the stock solution and store at -20°C. Avoid repeated freeze-thaw cycles to prevent compound degradation [3].

This workflow outlines the key steps for preparing a DMSO stock solution:



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## Protocol 2: Preparation in Water

This protocol is for preparing an aqueous stock solution.

- **Calculation:** Weigh the required mass of **Sardomozide dihydrochloride**. For a 3.85 mg/mL stock solution, use 3.85 mg of compound per 1 mL of sterile water.

- **Dissolution:** Add the sterile water to the powder.
- **Mixing:** Vortex or sonicate the mixture briefly, with warming to 60°C if necessary, until the powder is fully dissolved and a clear solution is achieved [3].
- **Storage:** Prepare the aqueous solution fresh for the best results, or aliquot and store at -20°C for short-term use (e.g., one month) [3].

## Application Notes for Biological Assays

- **SAMDC Inhibition:** **Sardomozide dihydrochloride** is a potent and selective inhibitor of S-Adenosylmethionine decarboxylase (SAMDC) with an IC<sub>50</sub> value of **5 nM** [1] [3] [4]. In cell assays, treatment with **3 µM Sardomozide** for 48 hours reduced intracellular SAMDC activity to 10% of control levels [3] [5].
- **Cell Line Resistance:** Studies have generated resistant cell lines (e.g., CHO) by chronic exposure to increasing concentrations of Sardomozide, from 0.1 µM up to 100 µM, over at least eight passages [5].

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## References

1. | SAMDC inhibitor | Axon Medchem Sardomozide dihydrochloride [axonmedchem.com]
2. CGP 48664 dihydrochloride 98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
3. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
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5. | CAS#:138794-73-7 | Chemsrce Sardomozide dihydrochloride [chemsrc.com]

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